

Zygadenine's physical and chemical properties

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Compound of Interest

Compound Name: Zygadenine

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Zygadenine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Zygadenine is a highly toxic steroidal alkaloid found in various species of the Melanthiaceae family, commonly known as death camas.[1] Its complex chemical structure and potent biological activity have made it a subject of interest for toxicological and pharmacological research. This document provides an in-depth overview of the known physical and chemical properties of **Zygadenine**, detailed experimental protocols for its extraction and characterization, and a review of its mechanism of action.

Physical and Chemical Properties

Zygadenine is a crystalline solid that is soluble in several organic solvents.[2] The following table summarizes its key physical and chemical properties.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₄₃ NO ₇	[3][4]
Molar Mass	493.63 g/mol	[1][3]
Appearance	White crystals/Fine needles from benzene	[1][2]
Melting Point	214-220 °C	[1][2][5]
Boiling Point	647.1 °C at 760 mmHg	[5]
Solubility	Soluble in alcohol, benzene, chloroform. Likely insoluble in water.	[1][2]
Optical Rotation	[α] _D ²⁰ -48.4° (c = 1.26 in chloroform)	[2]
CAS Registry Number	545-45-9	[3][5]
IUPAC Name	(1S,2S,6S,9S,10S,11R,12R,13S,14S,15S,18S,19S,22S,23S,25R)-6,10,19-trimethyl-24-oxa-4-azaheptacyclo[12.12.0.0 ^{2,11} .0 ^{4,9} .0 ^{15,25} .0 ^{18,23} .0 ^{19,25}]hexacosane-10,12,13,14,22,23-hexol	[3]

Spectral Data

The structural elucidation of **Zygadenine** has been accomplished through various spectroscopic techniques. While specific raw spectral data is not widely published in readily accessible formats, the primary methods used for characterization include:

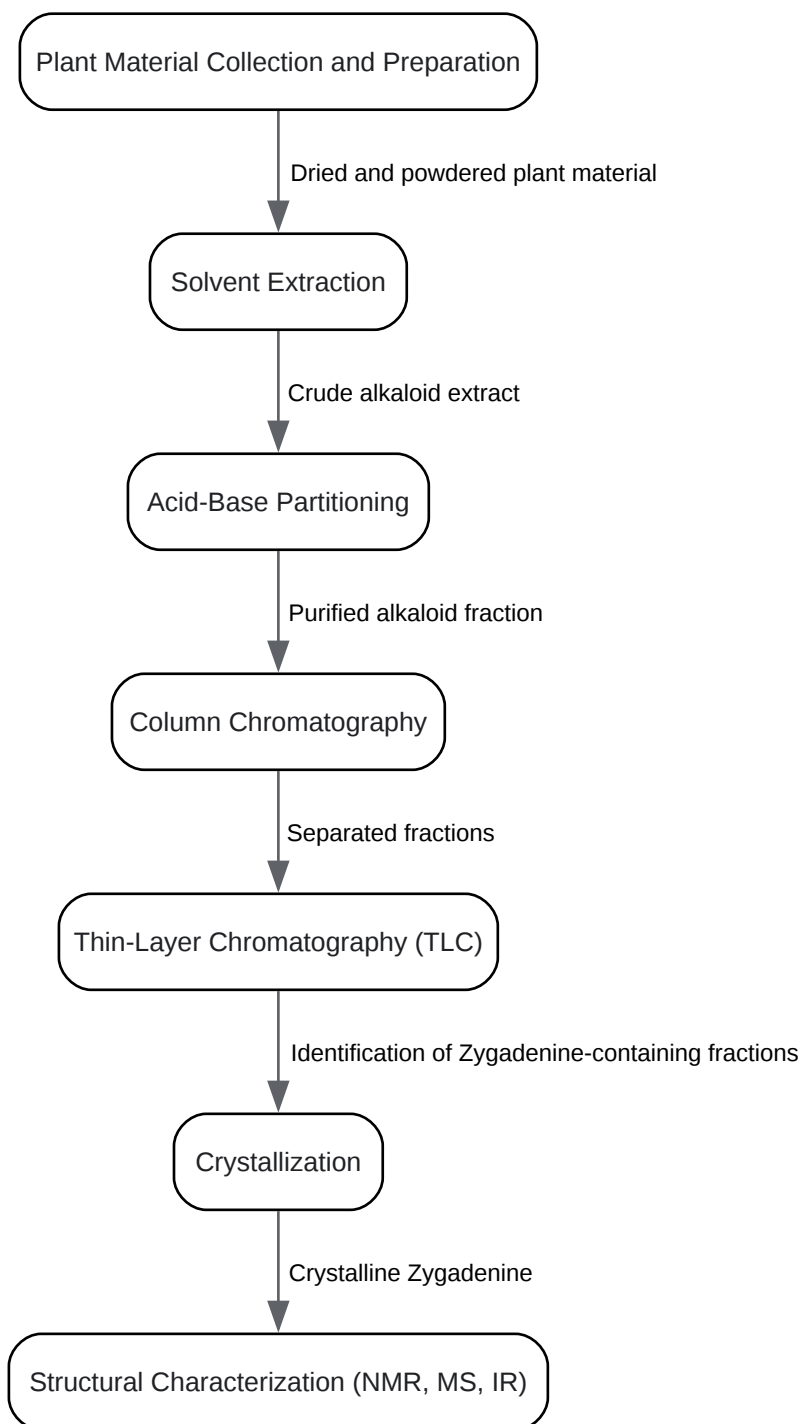
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are crucial for determining the complex steroidal backbone and the positions of the various hydroxyl groups.

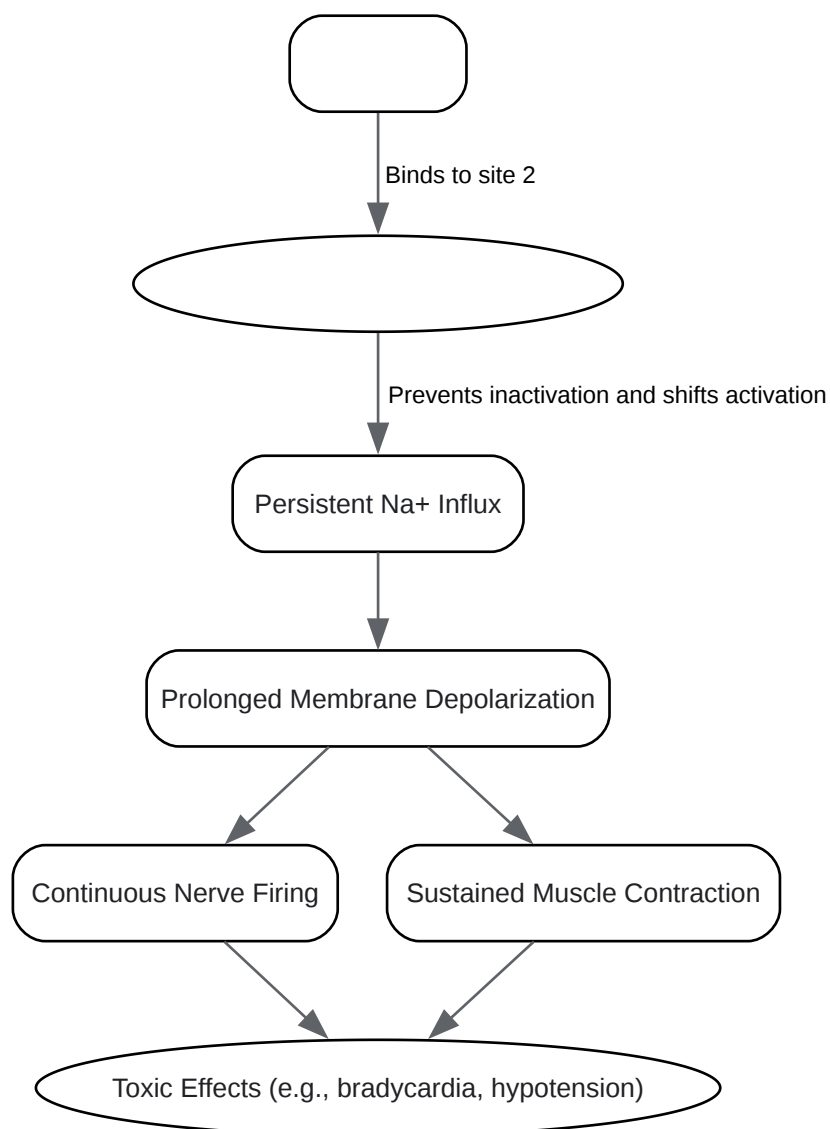
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the molecular formula.
- Infrared (IR) Spectroscopy: Used to identify functional groups present in the molecule, such as hydroxyl (-OH) and amine (-NH) groups.

Experimental Protocols

The following sections outline the general procedures for the isolation, purification, and characterization of **Zygadenine** from plant sources, such as *Toxicoscordion venenosum* (meadow death camas).

General Workflow for Zygadenine Isolation and Characterization





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